

Application Notes and Protocols for Testing the Herbicidal Activity of m-Tolylurea

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Compound of Interest

Compound Name: Urea, m-toluoyl-

Cat. No.: B14686226

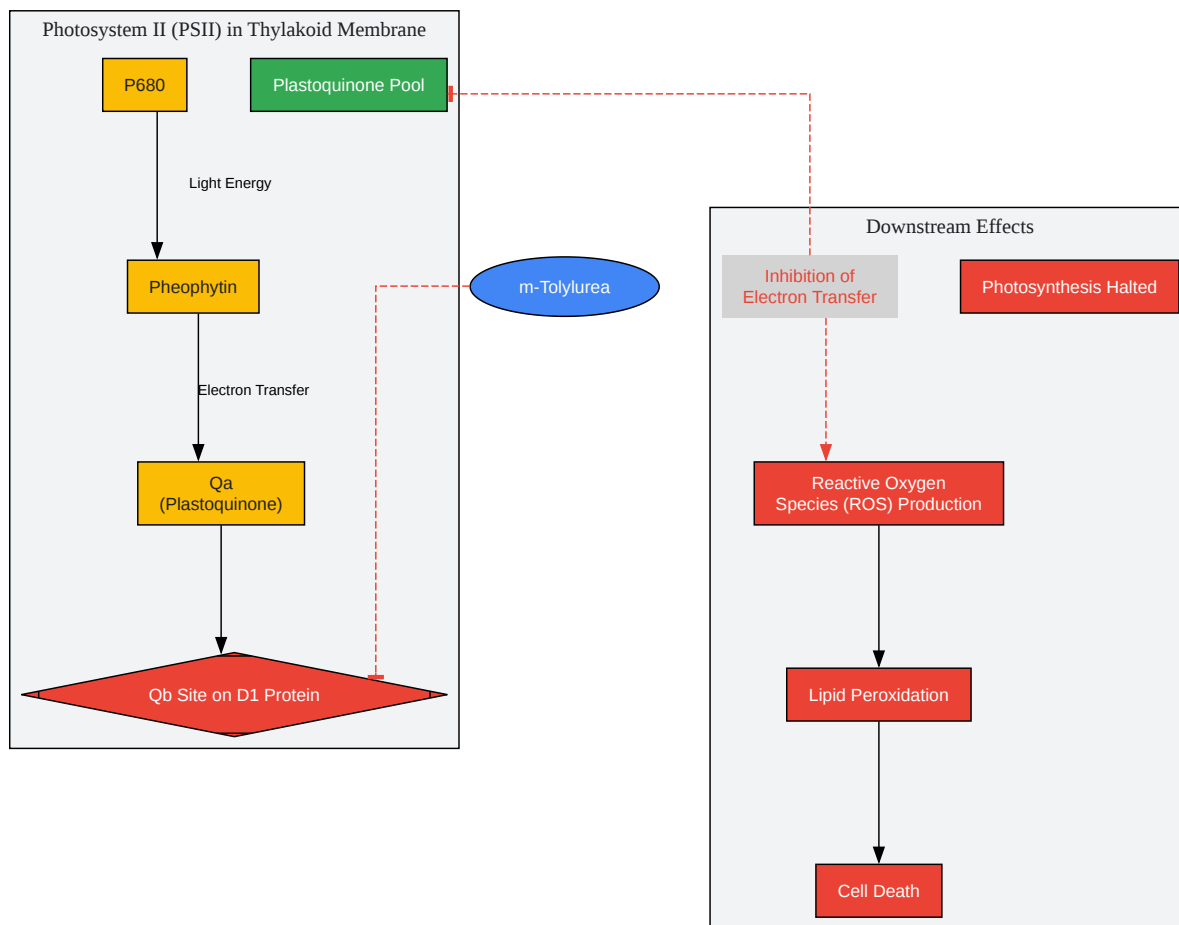
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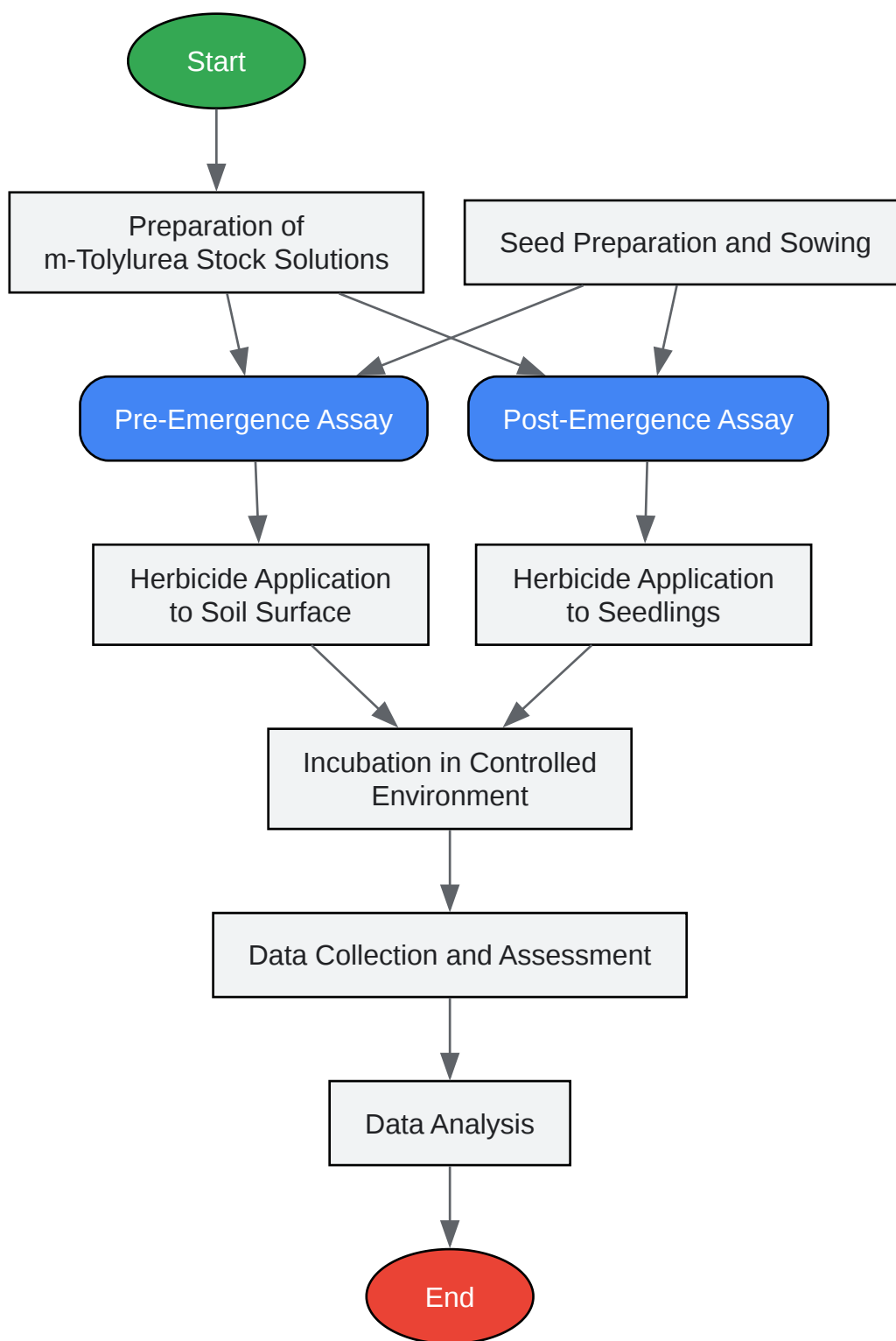
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for evaluating the herbicidal activity of m-tolylurea, a compound belonging to the phenylurea class of herbicides. The primary mode of action for this class of herbicides is the inhibition of photosynthesis at Photosystem II (PSII). This document outlines the necessary materials, reagents, and detailed procedures for conducting pre-emergence and post-emergence herbicidal activity assays.

Mechanism of Action: Inhibition of Photosynthesis

Substituted ureas, such as m-tolylurea, are known to block the photosynthetic electron transport chain.^{[1][2]} They achieve this by binding to the D1 quinone-binding protein within the Photosystem II complex in plant chloroplasts.^{[3][4]} This binding action prevents the transfer of electrons to plastoquinone, thereby halting the process of photosynthesis.^[1] The subsequent blockage of electron flow leads to the production of reactive oxygen species, causing lipid peroxidation and ultimately leading to cell death.^[5] This inhibition of the plant's food production process results in symptoms like chlorosis (yellowing) and necrosis (tissue death), particularly on the older leaves.^[2]





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References

- 1. www2.lsuagcenter.com [www2.lsuagcenter.com]
- 2. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 3. researchgate.net [researchgate.net]
- 4. Potential Candidate Molecule of Photosystem II Inhibitor Herbicide—Brassicinate A Sulfoxide - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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